

Essential Safety and Operational Guide for Handling 1,8-Diiodooctane

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Compound of Interest

Compound Name: 1,8-Diiodooctane

Cat. No.: B1585395

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the use of **1,8-Diiodooctane**, including detailed operational and disposal plans.

Chemical Identifier and Physical Properties

Property	Value
Chemical Name	1,8-Diiodooctane
CAS Number	24772-63-2
Molecular Formula	C ₈ H ₁₆ I ₂
Molecular Weight	366.02 g/mol
Appearance	Beige to clear slightly brown liquid
Boiling Point	167-169 °C at 6 mmHg
Melting Point	16-21 °C
Density	1.84 g/mL at 25 °C
Flash Point	>110 °C
Solubility	Miscible with methanol
Sensitivity	Light sensitive

Hazard Identification and Personal Protective Equipment (PPE)

There are some discrepancies across safety data sheets regarding the hazard classification of **1,8-Diiodooctane**. While some sources do not classify it as hazardous under OSHA 2012 standards, others indicate that it may cause skin and eye irritation and can be harmful to aquatic life with long-lasting effects.^{[1][2][3]} Given these inconsistencies, a cautious approach is recommended, and the following personal protective equipment should be considered mandatory when handling this substance.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles should provide a complete seal around the eyes. A face shield should be worn when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable choice. Always inspect gloves for integrity before use.
Body Protection	Laboratory coat	A long-sleeved lab coat is essential to protect skin and clothing from potential splashes.
Respiratory Protection	Not generally required under normal use with adequate ventilation	If working in a poorly ventilated area or if mists are generated, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.

- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting, review the Safety Data Sheet (SDS) for **1,8-Diiodooctane**.
- Since this chemical is light-sensitive, use amber-colored glassware or wrap containers with aluminum foil to protect the contents from light.^[4]

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, ensuring it is fully buttoned.
- Wear chemical safety goggles.
- Don nitrile gloves, ensuring they are free of tears or holes.

3. Handling and Dispensing:

- Keep the container of **1,8-Diiodooctane** tightly closed when not in use.
- When transferring the liquid, do so carefully to avoid splashing.
- Use appropriate tools, such as a pipette with a bulb or a graduated cylinder, for accurate and safe measurement.
- Avoid direct contact with skin and eyes.

4. Post-Handling Procedures:

- After use, securely close the container and store it in a cool, dry, and well-ventilated area, protected from light.
- Wipe down the work area with an appropriate solvent and then decontaminate with soap and water.
- Properly remove and dispose of gloves.
- Wash hands thoroughly with soap and water after completing the work.

Emergency Procedures

Emergency Situation	First Aid and Response Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For larger spills, evacuate the area and contact environmental health and safety personnel.

Disposal Plan

1. Waste Segregation:

- **1,8-Diiodooctane** is a halogenated organic compound.[\[1\]](#)
- All waste containing this chemical, including contaminated materials like gloves and absorbent pads, must be collected in a designated, properly labeled hazardous waste container for halogenated organic waste.[\[5\]](#)[\[6\]](#)
- Do not mix halogenated waste with non-halogenated waste, as this can complicate and increase the cost of disposal.[\[6\]](#)

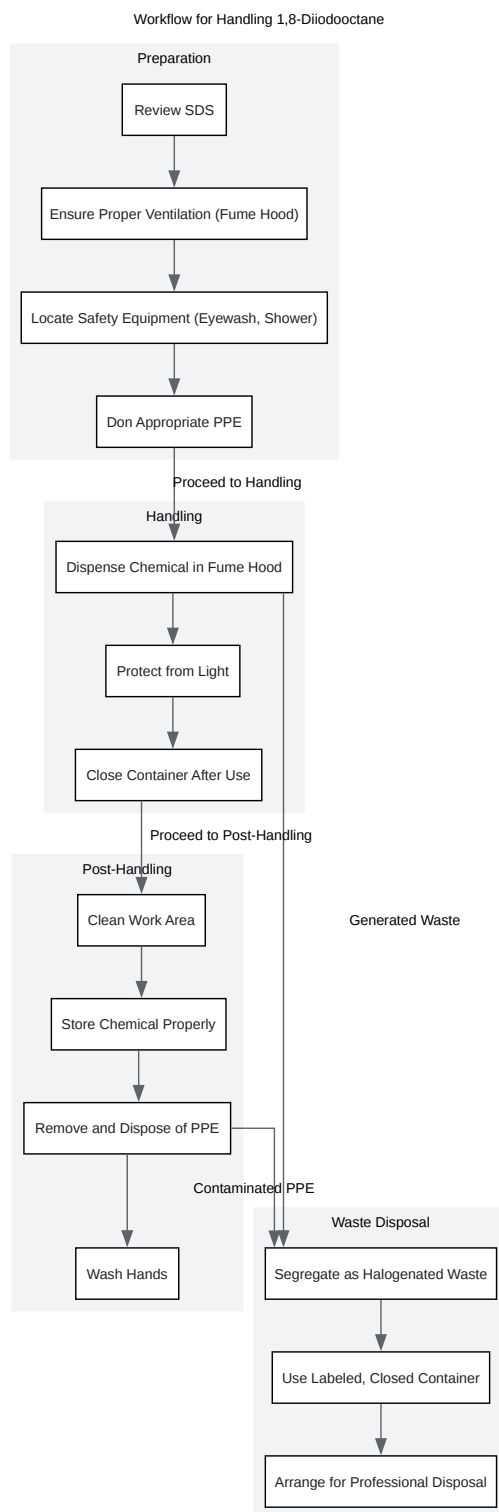
2. Container Management:

- Use a chemically resistant container with a secure lid for waste collection.
- The container must be clearly labeled as "Hazardous Waste" and list the contents, including **"1,8-Diiodooctane."**
- Keep the waste container closed except when adding waste.

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal company.

Workflow for Handling 1,8-Diiodooctane



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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **1,8-Diiodooctane**.

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